

Application Note: Stability Testing of Ecenofloxacin Hydrochloride in Aqueous Buffers

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Compound of Interest

Compound Name: Ecenofloxacin hydrochloride

CAS No.: 162424-67-1

Cat. No.: B1208782

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Abstract & Scope

This application note details a rigorous protocol for evaluating the hydrolytic and photolytic stability of **Ecenofloxacin Hydrochloride** (CFC-222), a broad-spectrum fluoroquinolone antibiotic characterized by a unique bicyclo[3.2.0]heptane side chain.^[1] Stability profiling in aqueous buffers is a critical step in pre-formulation to determine the drug's degradation kinetics, pH-rate profile, and shelf-life specifications in liquid dosage forms (e.g., ophthalmic or parenteral solutions).^[1]

This guide aligns with ICH Q1A (R2) (Stability Testing of New Drug Substances and Products) and ICH Q1B (Photostability Testing) guidelines. It addresses the specific physicochemical challenges of fluoroquinolones, including zwitterionic solubility behavior, metal chelation, and susceptibility to photodegradation.^[1]

Compound Profile: Ecenofloxacin Hydrochloride^[2] ^[3]^[4]^[5]

- Compound Name: **Ecenofloxacin Hydrochloride**[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Code: CFC-222[\[6\]](#)[\[7\]](#)
- Class: Fluoroquinolone Antibiotic[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Structural Features:
 - Core: 6-fluoro-4-quinolone-3-carboxylic acid (responsible for antibacterial activity and photolability).
 - C-7 Substituent: Bicyclo[3.2.0]heptane diamine derivative. This bulky, bicyclic side chain distinguishes it from earlier generations (e.g., Ciprofloxacin) and influences its lipophilicity and steric stability.[\[1\]](#)
- Solubility Profile: Like other fluoroquinolones, Ecenofloxacin exhibits a U-shaped solubility curve with high solubility at acidic (pH < 4) and basic (pH > 9) conditions, and minimum solubility near its isoelectric point (pI ~ 7.0–7.4), posing precipitation risks in neutral buffers.[\[1\]](#)

Experimental Protocol

Reagents and Materials[\[1\]](#)[\[11\]](#)[\[12\]](#)

- API: **Ecenofloxacin Hydrochloride** (>99.0% purity).
- Solvents: HPLC-grade Acetonitrile (ACN), Methanol (MeOH), and Milli-Q Water.[\[1\]](#)
- Buffer Systems (10 mM):
 - pH 1.2: 0.1 N HCl (Simulated Gastric Fluid).
 - pH 4.5: Acetate Buffer.
 - pH 6.8: Phosphate Buffer.
 - pH 7.4: Phosphate Buffered Saline (PBS) (Simulated Plasma/Tear Fluid).

- Note: Avoid citrate buffers if possible, as citrate can chelate with the quinolone core, potentially altering degradation rates.[\[1\]](#)

Preparation of Stock and Working Solutions

- Stock Solution (1.0 mg/mL): Dissolve 10.0 mg of Ecenofloxacin HCl in 10 mL of 0.1 N HCl or Methanol. (Use amber glassware to prevent photodegradation during prep).
- Working Standards (100 µg/mL): Dilute the stock 1:10 into the respective test buffers (pH 1.2, 4.5, 6.8, 7.4).
 - Critical Step: Check for precipitation at pH 6.8 and 7.4 immediately. If precipitation occurs, lower the concentration to 50 µg/mL or add a co-solvent (e.g., 5% Methanol).[\[1\]](#)

Stress Conditions & Sampling Schedule

Perform the following stress tests in parallel. All samples must be filtered (0.22 µm PVDF) before HPLC analysis.

Stress Type	Condition	Duration	Sampling Points	Purpose
Acid Hydrolysis	pH 1.2, 60°C	7 Days	0, 4h, 24h, 3d, 7d	Mimic gastric stability; assess decarboxylation. [1]
Neutral Hydrolysis	pH 7.4, 60°C	7 Days	0, 4h, 24h, 3d, 7d	Assess stability in physiological pH.
Base Hydrolysis	0.1 N NaOH, 60°C	24 Hours	0, 1h, 4h, 8h, 24h	Assess extreme alkaline lability.
Oxidation	3% H ₂ O ₂ , RT	24 Hours	0, 2h, 6h, 24h	Evaluate N-oxide formation (piperazine/bicyclic ring).
Photostability	1.2 million lux [1] ·h (ICH Q1B)	~24 Hours	0, 6h, 12h, 24h	Critical: FQs are highly photosensitive (de-fluorination). [1]
Thermal Control	Dark, 60°C	7 Days	0, 7d	Distinguish thermal vs. hydrolytic degradation.

Analytical Methodology (HPLC-DAD)

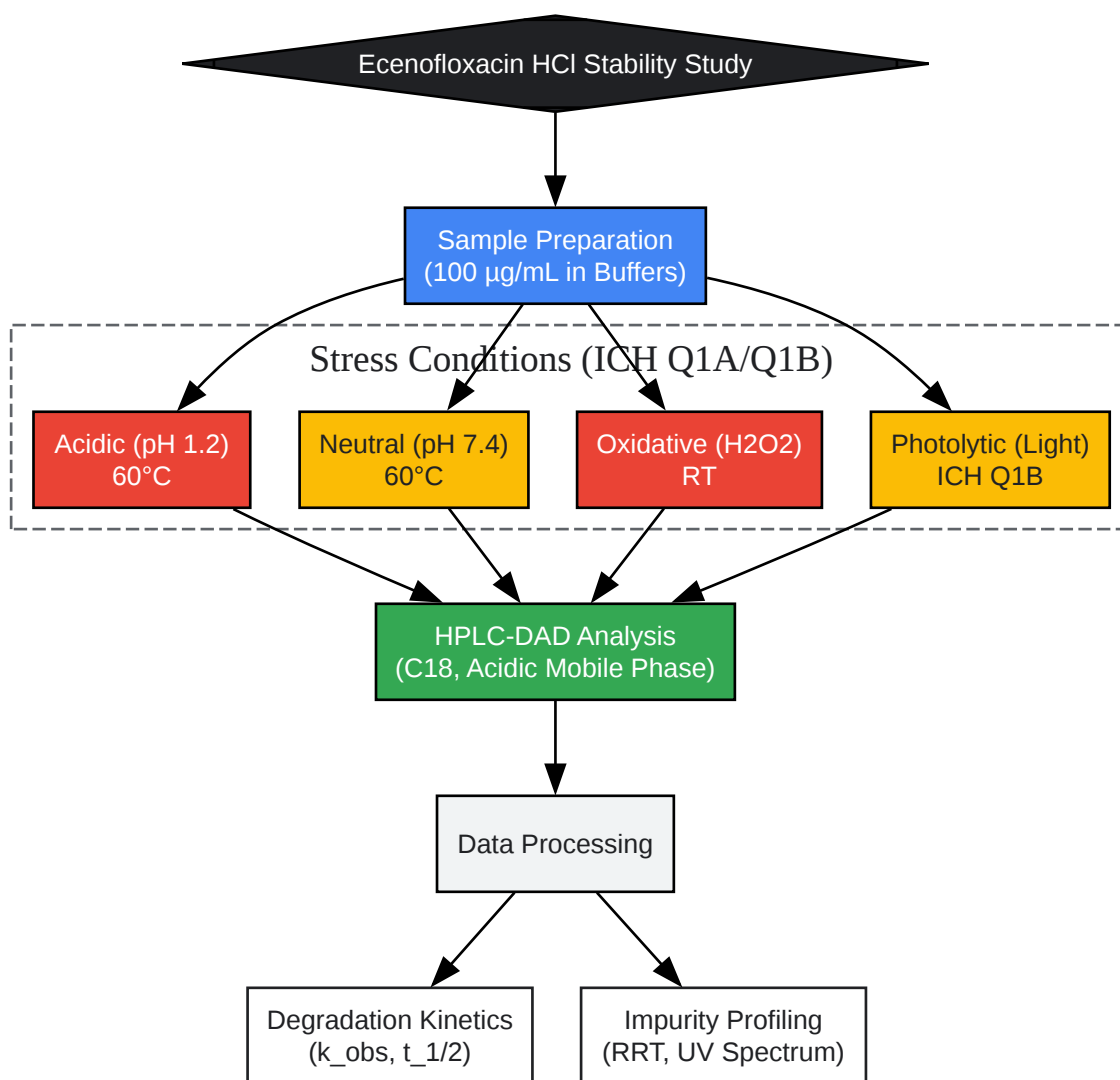
To accurately quantify Ecenofloxacin and separate its degradation products, a specific Reverse-Phase HPLC method is required.[\[1\]](#) Fluoroquinolones are notorious for peak tailing due to interaction with residual silanols on the column; therefore, an acidified mobile phase and an end-capped column are mandatory.[\[1\]](#)

- Instrument: HPLC with Diode Array Detector (DAD) or PDA.

- Column: C18, 4.6 x 150 mm, 3.5 μm or 5 μm (e.g., Agilent Zorbax Eclipse Plus or Waters XBridge).[1]
- Mobile Phase A: 0.1% Formic Acid or 25 mM Phosphate Buffer (pH 3.0) + 0.1% Triethylamine (TEA) (TEA masks silanols).
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.
- Gradient:
 - 0 min: 10% B[1]
 - 15 min: 60% B[1]
 - 20 min: 10% B[1]
- Detection: 290 nm (Excitation max for quinolone core) and 254 nm.
- Injection Volume: 10 μL .

Workflow Visualization

The following diagram illustrates the integrated workflow for the stability testing campaign, from buffer preparation to kinetic analysis.



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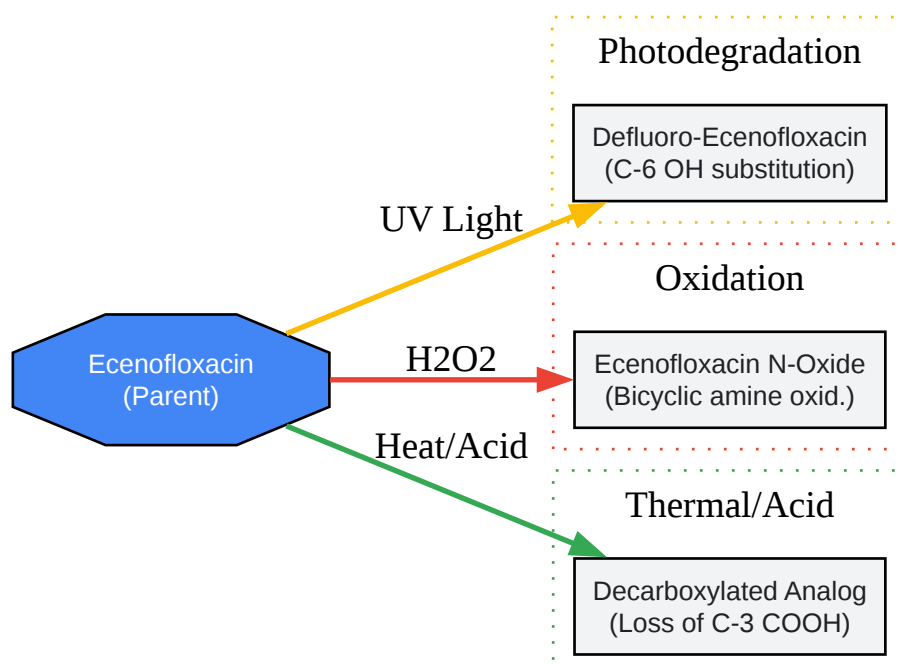
Figure 1: Integrated workflow for Ecenofloxacin stability testing, covering stress conditions and analytical outputs.

Anticipated Degradation Pathways[1]

Understanding the chemistry of fluoroquinolones allows us to predict specific degradants.[1] Ecenofloxacin, containing a bicyclic amine and a fluorine atom, is susceptible to the following pathways:

- Photolytic De-fluorination: The C-6 fluorine atom is a labile site under UV light, often replaced by a hydroxyl group.[1]

- Decarboxylation: Under high thermal stress or extreme pH, the C-3 carboxylic acid group can be lost.^[1]
- Side-Chain Oxidation: The nitrogen atoms in the bicyclo[3.2.0]heptane ring are prone to N-oxidation (forming N-oxides) or ring opening under strong oxidative conditions.



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Figure 2: Predicted degradation pathways for Ecenofloxacin based on fluoroquinolone chemistry.

Data Analysis & Reporting

Kinetic Calculation

Assume pseudo-first-order degradation kinetics if the oxidant/buffer is in excess. Calculate the degradation rate constant (

) using the integrated rate law: ^[1]

Where:

- = Concentration (Peak Area) at time

[1]

- = Initial Concentration[1]
- = Time (hours or days)[1]

Plot

vs. Time. The slope of the linear regression line is

[1]

Acceptance Criteria (Example)

- Mass Balance: The sum of the parent peak area % and all impurity area %s should be 95%–105%.[1] Significant deviation implies formation of non-chromatophoric degradants or precipitation.
- Resolution: Critical resolution () between Ecenofloxacin and the nearest degradant peak must be .

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